

Technical Monograph: Spectral Characterization of 3-Chloro-2-fluorobenzoic Acid

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Compound of Interest

Compound Name: 3-Chloro-2-fluorobenzoic acid

CAS No.: 161957-55-7

Cat. No.: B2751501

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Executive Summary

3-Chloro-2-fluorobenzoic acid is a disubstituted benzoic acid derivative serving as a critical building block in the synthesis of pharmaceutical active ingredients (APIs), specifically Aurora A kinase inhibitors and fluoroquinolone antibiotics. Its unique substitution pattern—featuring a fluorine atom at the ortho position and a chlorine atom at the meta position relative to the carboxylic acid—imparts specific electronic properties utilized in

F NMR metabolomic tagging and the construction of Metal-Organic Frameworks (MOFs). This guide provides a comprehensive reference for its identification, synthesis, and spectral validation.

Chemical Identity & Physicochemical Properties[3] [4][5][6][7]

Property	Data
IUPAC Name	3-Chloro-2-fluorobenzoic acid
Molecular Formula	Cngcontent-ng-c3230145110="" _ngghost-ng-c1768664871="" class="inline ng-star-inserted">H CIFO
Molecular Weight	174.56 g/mol
Exact Mass	173.99 g/mol
Appearance	White to off-white crystalline powder
Melting Point	174–180 °C (Lit.)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water
pKa (Predicted)	~2.56 (Acidic due to ortho-F electron withdrawal)

Synthesis & Experimental Preparation

The primary synthetic route involves the regioselective ortho-lithiation of 1-chloro-2-fluorobenzene. This method ensures high regioselectivity due to the directing effect of the fluorine atom.

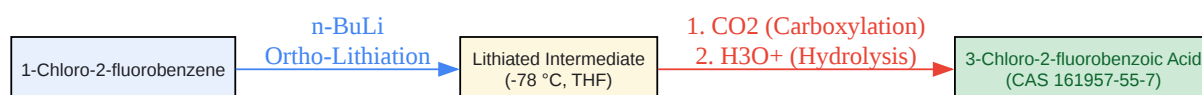
Protocol: Carboxylation via Lithiation

Reagents: 1-Chloro-2-fluorobenzene, n-Butyllithium (n-BuLi), Dry THF, CO

(s).

- Setup: Flame-dry a 3-neck round-bottom flask under an argon atmosphere.
- Solvation: Dissolve 1-chloro-2-fluorobenzene (1.0 eq) in anhydrous THF. Cool the solution to -78 °C using a dry ice/acetone bath.

- Lithiation: Add n-BuLi (1.1 eq, 2.5 M in hexanes) dropwise over 30 minutes. Maintain temperature $< -70^{\circ}\text{C}$.
 - Mechanism:[1][2][3][4][5] The fluorine atom directs lithiation to the ortho position (C3 relative to F, which is C1 of the final acid ring system), forming the 3-chloro-2-fluorophenyllithium intermediate.
- Quenching: After stirring for 1 hour at -78°C , bubble excess dry CO gas through the solution or pour the reaction mixture onto crushed dry ice.
- Workup: Allow to warm to room temperature. Quench with 1M HCl to pH < 2 . Extract with ethyl acetate (3x). Wash combined organics with brine, dry over NaSO, and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethyl Acetate to yield the pure acid.



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Figure 1: Regioselective synthesis pathway via ortho-lithiation.[6][7][8]

Spectral Data Analysis

A. Mass Spectrometry (MS)

Mass spectrometry is the primary tool for confirming the presence of the chlorine isotope pattern and the molecular weight.

- Ionization Mode: Electrospray Ionization (ESI)
- Polarity: Negative Mode (ESI-) is preferred for carboxylic acids; Positive Mode (ESI+) feasible.

Ion Species	m/z Value	Relative Abundance	Interpretation
[M-H]	173.0	100%	Deprotonated molecular ion (Cl)
[M-H] + 2	175.0	~32%	Cl Isotope peak (Characteristic 3:1 ratio)
Fragment	129.0	Variable	Loss of CO (Decarboxylation)
[M+H]	175.0	(ESI+)	Protonated molecular ion

B. Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the carboxylic acid dimer and halogenated aromatic ring vibrations.

- O-H Stretch: 2800–3200 cm
(Broad, carboxylic acid dimer).
- C=O Stretch: 1685–1705 cm
(Strong, characteristic of benzoic acids).
- C=C Aromatic: 1450–1600 cm
(Multiple bands).
- C-F Stretch: 1200–1250 cm
(Strong band).
- C-Cl Stretch: 740–780 cm

(Distinctive for meta-chloro substitution).

C. Nuclear Magnetic Resonance (NMR)

The NMR data is critical for distinguishing this isomer from 2-chloro-6-fluorobenzoic acid or 2-chloro-3-fluorobenzoic acid.

¹H NMR (400 MHz, DMSO-d

)

The aromatic region displays a characteristic ABC spin system (or AMX depending on field strength) modified by Fluorine coupling.

Shift (ppm)	Multiplicity	Integration	Assignment	Coupling Constants ()
13.5	bs	1H	COOH	Exchangeable proton.
7.90 – 8.00	ddd	1H	H-6	Hz, Hz (Ortho to F)
7.75 – 7.85	ddd	1H	H-4	Hz, Hz (Meta to F)
7.30 – 7.40	t / dd	1H	H-5	Hz (Meta to Cl, Para to F)

Note: H-6 is typically the most deshielded aromatic proton due to the ortho effect of the carboxylic acid carbonyl group.

¹³C NMR (100 MHz, DMSO-d

)

Carbon signals will appear as doublets due to

F-

C coupling (

).

- C=O (Acid): ~165.0 ppm (d, Hz).
- C-2 (C-F): ~158.0 ppm (d, Hz). Large coupling constant.
- C-3 (C-Cl): ~120.0 ppm (d, Hz).
- Aromatic CH: 125.0 – 135.0 ppm region.

F NMR (376 MHz, DMSO-d

)

- Shift:
-110 to -115 ppm (Singlet or multiplet depending on decoupling).
- Utility: This signal is used as a reference tag in metabolomics; the shift is sensitive to the local environment when the acid is conjugated to amino acids.

Quality Control & Impurity Profiling

When sourcing or synthesizing this compound, verify the absence of the following common impurities:

- Regioisomers: 2-Chloro-6-fluorobenzoic acid (arises from lithiation at the position between F and Cl if temperature control fails).
- Starting Material: 1-Chloro-2-fluorobenzene (detectable by GC-MS).
- De-halogenated byproducts: 2-Fluorobenzoic acid (from incomplete chlorination if synthesized via alternate routes).

References

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- Pharmaceutical Application (Aurora A): "Search for Potent and Selective Aurora A Inhibitors." Pharmaceuticals, 2016.[5]
- Isomer Data Comparison: "2-Chloro-4-fluorobenzoic acid spectral data." ChemicalBook, 2025.

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